

Technical Monograph: Discovery and Characterization of CCT251455

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Compound of Interest

Compound Name: CCT251455

Cat. No.: B1191725

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A Potent, Selective, and Orally Bioavailable Inhibitor of Monopolar Spindle 1 (MPS1) Kinase

Executive Summary

CCT251455 is a highly potent, selective, and orally bioavailable small-molecule inhibitor of Monopolar Spindle 1 (MPS1), also known as TTK protein kinase. Discovered through a structure-based design campaign centered on the 1H-pyrrolo[3,2-c]pyridine scaffold, **CCT251455** distinguishes itself by stabilizing a unique inactive conformation of the MPS1 kinase domain. This mechanism prevents the activation loop from adopting a conformation compatible with ATP and substrate binding, resulting in robust inhibition of the Spindle Assembly Checkpoint (SAC).

In preclinical models, **CCT251455** demonstrates single-digit nanomolar potency against MPS1 (

nM), excellent cellular efficacy (

nM for biomarker modulation), and significant tumor growth inhibition in human colorectal carcinoma xenografts. This guide details the discovery logic, physicochemical characterization,

and validated experimental protocols for researchers utilizing **CCT251455** in oncology drug development.

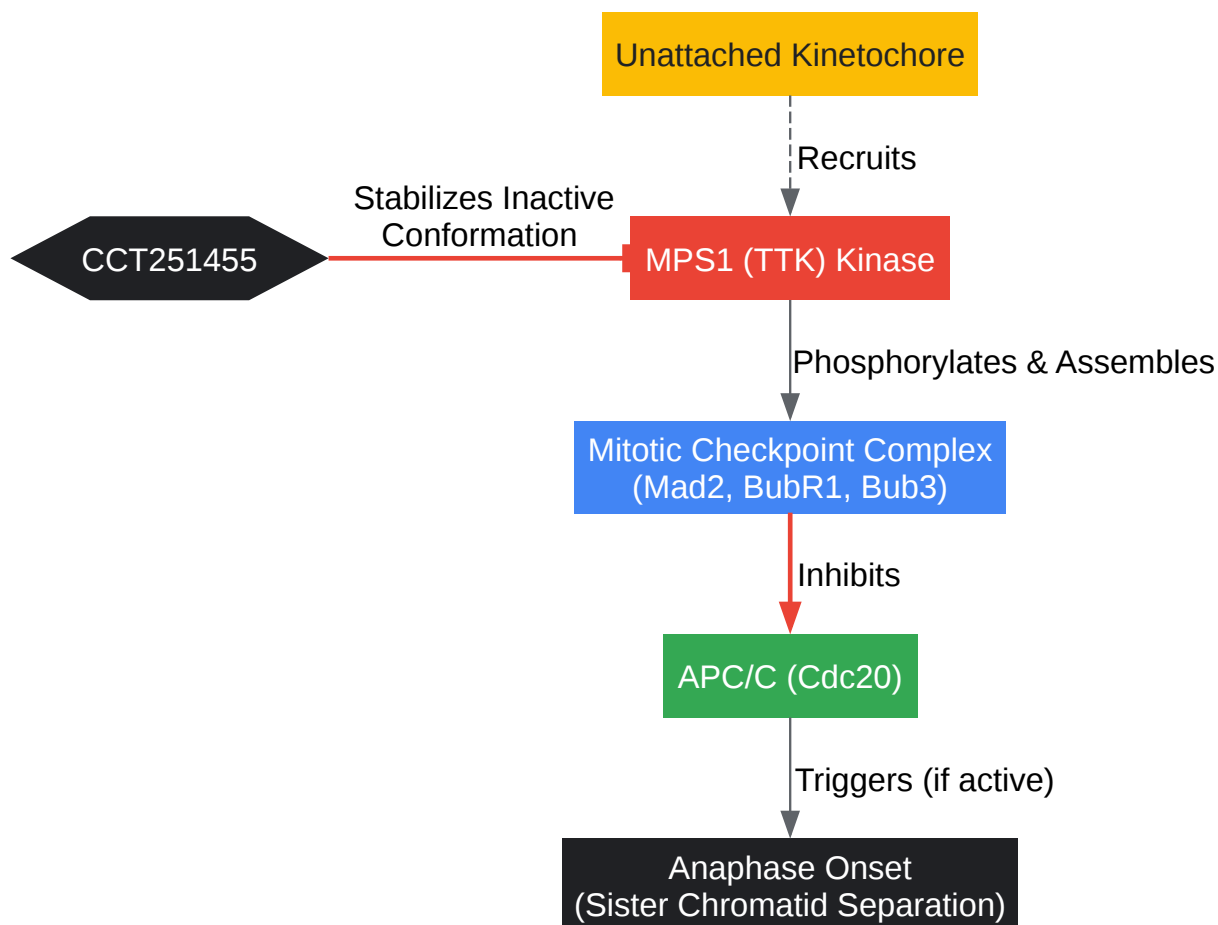
Scientific Background: The Target Landscape

The Spindle Assembly Checkpoint (SAC)

The SAC is a surveillance mechanism that safeguards genomic integrity during mitosis.^{[1][2]} It prevents the Anaphase-Promoting Complex/Cyclosome (APC/C) from triggering anaphase until all kinetochores are properly attached to spindle microtubules.^{[1][3]}

- **MPS1 Role:** MPS1 is the apical kinase in the SAC signaling cascade. It recruits the Mitotic Checkpoint Complex (MCC) proteins (Mad1, Mad2, Bub1, BubR1) to unattached kinetochores.
- **Therapeutic Hypothesis:** In cancer cells, which often harbor pre-existing chromosomal instability (CIN), inhibiting MPS1 forces a premature exit from mitosis before chromosomes are aligned. This "mitotic override" leads to severe aneuploidy and subsequent cell death (mitotic catastrophe), a concept known as induced essentiality.

Mechanism of Action Visualization



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Figure 1: The Spindle Assembly Checkpoint (SAC) pathway.[1] MPS1 is critical for assembling the MCC, which inhibits the APC/C. **CCT251455** inhibits MPS1, relieving APC/C inhibition and forcing premature anaphase.

Discovery and Chemical Optimization

The discovery of **CCT251455** was driven by the need for an MPS1 inhibitor with superior selectivity and oral bioavailability compared to early-generation tool compounds.

Hit-to-Lead Optimization

The campaign utilized a structure-based design approach.

- Scaffold: The team focused on the 1H-pyrrolo[3,2-c]pyridine core.
- Design Logic: Crystallographic studies revealed that selectivity could be achieved by targeting the inactive conformation of MPS1. Unlike Type I inhibitors that bind the active "DFG-in" state, **CCT251455** was designed to bind a conformation where the activation loop is ordered but displaces the ATP-binding machinery.
- Key Compound: Compound 65 (**CCT251455**) emerged as the lead candidate due to its balance of potency, metabolic stability, and solubility.

Structure-Activity Relationship (SAR) Highlights

- Core: The pyrrolo[3,2-c]pyridine acts as the hinge binder.
- Substituents: Optimization at the C2 and N5 positions was critical for filling the hydrophobic pocket and interacting with the activation loop, respectively.
- Outcome: The resulting molecule (C₂₆H₂₆ClN₇O₂) exhibits high affinity for MPS1 while sparing closely related kinases.

Pharmacological Characterization

In Vitro Potency & Selectivity

Parameter	Value	Assay Condition
MPS1 Enzymatic IC50	3.0 nM	Recombinant human MPS1, ATP @ Km
p-MPS1 Cellular IC50	40 nM	HCT116 cells, inhibition of T33/S37 autophosphorylation
GI50 (Proliferation)	160 nM	HCT116 (Colorectal Carcinoma)
Selectivity	High	Screened against panel of >250 kinases; negligible off-target activity

In Vivo Pharmacokinetics (PK)

CCT251455 displays a favorable PK profile suitable for oral dosing in rodent models.

- Species: Female Balb/c mice.
- Oral Bioavailability (F):83%
- Absorption: Rapid absorption with typically < 1 hour.
- Clearance: Moderate, supporting once or twice-daily dosing schedules.

Experimental Protocols

Protocol A: MPS1 (TTK) Kinase Inhibition Assay

Purpose: To quantify the biochemical potency of **CCT251455** against recombinant MPS1.

Reagents:

- Recombinant human MPS1 (TTK) kinase (catalytic domain).
- Substrate: Myelin Basic Protein (MBP) or synthetic peptide (e.g., bio-Ahx-KKKVSRSGLYRSPSPENLNRPR).
- ATP (Ultrapure).
- Assay Buffer: 50 mM Tris-HCl (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Brij-35.

Workflow:

- Preparation: Dilute **CCT251455** in DMSO (10-point dose response, starting at 10 µM). Final DMSO concentration should be <1%.
- Enzyme Mix: Prepare MPS1 kinase solution in Assay Buffer (approx. 5-10 nM final).
- Incubation: Add 5 µL of compound to 20 µL of Enzyme Mix. Incubate for 15 mins at RT to allow conformational equilibration.

- Initiation: Add 25 μ L of Substrate/ATP mix (ATP concentration should be at , typically 10-50 μ M).
- Reaction: Incubate for 60 minutes at 30°C.
- Detection: Use a standard ADP detection method (e.g., ADP-Glo™) or radiometric -ATP incorporation.
 - For ADP-Glo: Add 50 μ L Reagent 1 (40 min), then 100 μ L Reagent 2 (30 min). Read Luminescence.
- Analysis: Fit data to a sigmoidal dose-response equation (4-parameter logistic) to determine IC50.

Protocol B: In Vivo Efficacy (HCT116 Xenograft Model)

Purpose: To validate tumor growth inhibition in a relevant human cancer model.

Animal Model:

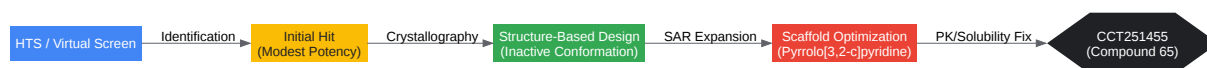
- Strain: Female athymic nude mice (Nu/Nu) or SCID mice (6-8 weeks old).
- Cell Line: HCT116 human colorectal carcinoma cells.[\[4\]](#)

Workflow:

- Implantation: Inject
to
HCT116 cells (suspended in 1:1 PBS/Matrigel) subcutaneously into the right flank.
- Staging: Monitor tumor volume using calipers (
). Randomize mice when tumors reach ~100-150 mm³.
- Treatment Groups:

- Vehicle Control (e.g., 10% DMSO / 90% PEG400 or appropriate solubilizer).
- **CCT251455** (Oral Gavage, PO): Recommended dose range 5 mg/kg to 75 mg/kg, QD or BID.
- Dosing Duration: Treat for 14-21 days.
- Endpoints:
 - Tumor Volume (measured 3x weekly).
 - Body Weight (toxicity marker; >15% loss requires holiday).
 - Biomarker Analysis (Optional): Harvest tumors 2-4 hours post-last dose. Lyse and immunoblot for p-MPS1 (T33/S37) or p-Histone H3 (Ser10) to confirm mitosis arrest.

Visualizing the Discovery Logic



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Figure 2: The discovery trajectory of **CCT251455**. The transition from hit to lead relied heavily on targeting the inactive kinase conformation to gain selectivity.

Conclusion

CCT251455 represents a "best-in-class" chemical probe for interrogating the biology of the Spindle Assembly Checkpoint. Its ability to stabilize an inactive conformation of MPS1 provides a high degree of selectivity, minimizing off-target effects often seen with ATP-competitive kinase inhibitors. For drug development professionals, **CCT251455** serves as both a validated tool compound for target validation studies and a structural template for the design of next-generation clinical candidates targeting aneuploid cancers.

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